

The Elusive [6.6]Paracyclophane: A Review of Its Synthesis and Characterization

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Compound of Interest

Compound Name: 6,6-Paracyclophane

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Introduction

[6.6]Paracyclophane is a member of the paracyclophane family of organic compounds, characterized by two benzene rings linked by two saturated aliphatic chains of six carbon atoms each in a para configuration. Its molecular formula is $C_{24}H_{32}$.^{[1][2]} Unlike its more studied, smaller-bridged counterparts such as [2.2]paracyclophane, [6.6]paracyclophane is considered to be nearly strain-free, with an estimated strain energy of only 2 kcal/mol, comparable to that of an open-chain aromatic compound.^[3] This lack of significant ring strain suggests that the benzene rings are not forced into the boat-like deformations seen in smaller paracyclophanes. Despite its fundamental structure, detailed information regarding the synthesis and comprehensive characterization of [6.6]paracyclophane is notably scarce in publicly available scientific literature. This guide aims to consolidate the limited available information and highlight the gaps in current knowledge.

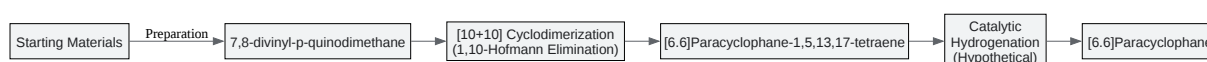
Synthesis of [6.6]Paracyclophane Derivatives

A documented synthetic approach provides access to an unsaturated derivative, [6.6]paracyclophane-1,5,13,17-tetraene. This method, developed by Glatzhofer and Longone, utilizes a 1,10-Hofmann elimination reaction. The synthesis involves the [10+10] cycloaddition of 7,8-divinyl-p-quinodimethane. Unfortunately, a detailed, step-by-step experimental protocol for this specific synthesis is not readily available in the primary search results.

Further, information regarding the subsequent catalytic hydrogenation of the tetraene to yield the saturated parent [6.6]paracyclophane is not available in the reviewed literature. This represents a significant gap in the documented synthesis of this molecule.

Synthetic Workflow for a [6.6]Paracyclophane Derivative

The logical workflow for the synthesis of a [6.6]paracyclophane derivative via the Hofmann elimination approach can be visualized as follows.



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References

- 1. 6,6-Paracyclophane | C₂₄H₃₂ | CID 138215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6,6-Paracyclophane [webbook.nist.gov]
- 3. Regioselective Functionalization of [2.2]Paracyclophanes: Recent Synthetic Progress and Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
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